

# Alismanol M: A Comprehensive Technical Overview of its Chemical Identity

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## Compound of Interest

Compound Name: *Alismanol M*

Cat. No.: *B12405918*

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's chemical identifiers is fundamental. This guide provides a detailed summary of the available chemical data for **Alismanol M**, a protostane-type triterpenoid isolated from the rhizome of *Alisma orientale*.

## Chemical Identifier Summary

The following table summarizes the key chemical identifiers for **Alismanol M**. This data is essential for accurate documentation, database entry, and procurement.

Chemical Identifier	Value	Source
CAS Number	2408810-59-1	<a href="#">[1]</a>
Molecular Formula	C30H48O6	<a href="#">[1]</a>
Molecular Weight	504.70 g/mol	<a href="#">[1]</a>
IUPAC Name	Not available in searched resources	
SMILES String	Not available in searched resources	

It is important to note that while the CAS number, molecular formula, and molecular weight are well-documented, a definitive IUPAC name and SMILES string for **Alismanol M** were not

readily available in the public domain at the time of this compilation. Researchers requiring this information may need to consult specialized chemical structure databases or perform structural elucidation.

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## References

- 1. Alismanol M | CAS#:2408810-59-1 | Chemsrce [chemsrc.com]
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